

Application Notes: Lignoceric Acid-d4-1 in Peroxisomal Disorder Research

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Compound of Interest

Compound Name: *Lignoceric acid-d4-1*

Cat. No.: *B12418571*

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Introduction

Peroxisomal disorders are a diverse group of genetic diseases characterized by dysfunctional peroxisomes, which are cellular organelles essential for various metabolic processes.[1][2] A primary function of peroxisomes is the beta-oxidation (breakdown) of very long-chain fatty acids (VLCFAs), which are fatty acids with 22 or more carbon atoms.[3][4] In disorders like X-linked adrenoleukodystrophy (X-ALD) and Zellweger syndrome, impaired peroxisomal function leads to the accumulation of VLCFAs, such as lignoceric acid (C24:0) and hexacosanoic acid (C26:0), in plasma and tissues.[5][6] This accumulation is a key biochemical hallmark used for diagnosis.[1]

The catabolism of lignoceric acid occurs almost exclusively in peroxisomes, making its measurement a direct indicator of peroxisomal function.[7] Accurate quantification of VLCFAs is therefore critical for the diagnosis, monitoring, and study of these disorders.[8][9] **Lignoceric acid-d4-1** (C24:0-d4) is a stable isotope-labeled form of lignoceric acid, where four hydrogen atoms are replaced with deuterium. Its chemical and physical properties are nearly identical to the endogenous, unlabeled form. This makes it an ideal internal standard for stable isotope dilution analysis using mass spectrometry (MS), a technique that ensures high accuracy and precision by correcting for sample loss during preparation and for variations in instrument response.[10][11]

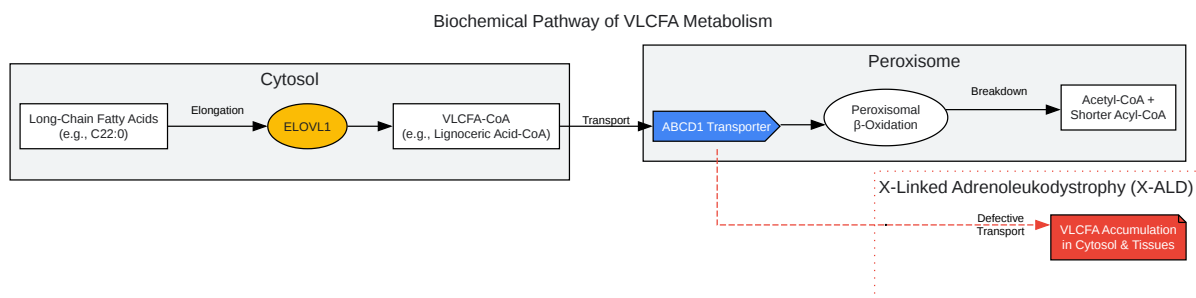
Core Application: Quantitative Analysis of VLCFAs by Mass Spectrometry

The primary application of **Lignoceric acid-d4-1** is as an internal standard for the quantitative analysis of VLCFAs in biological matrices such as plasma, serum, or cultured cells. The methodology, typically using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS), relies on the principle of stable isotope dilution.

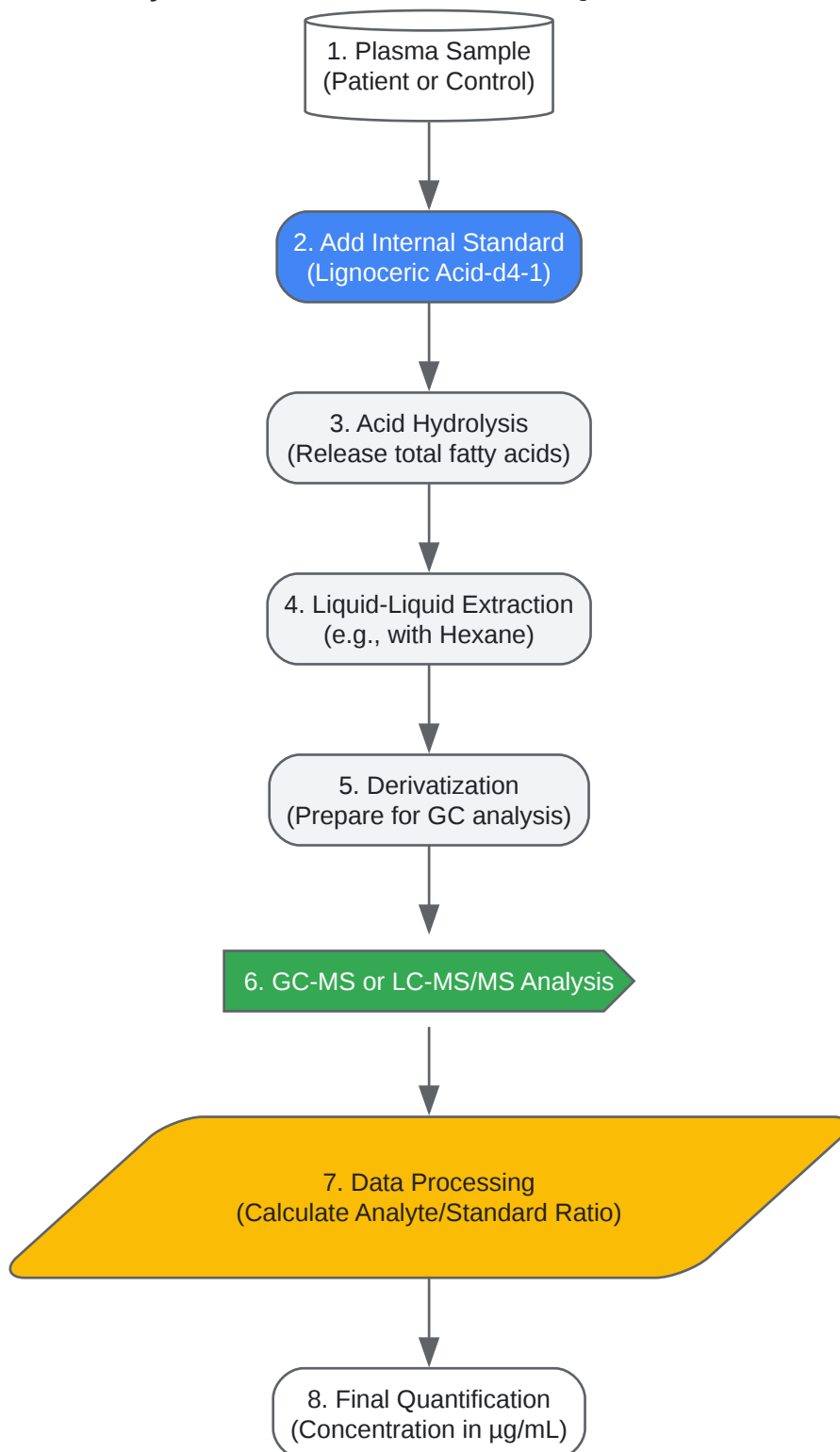
A known quantity of **Lignoceric acid-d4-1** is added ("spiked") into a biological sample at the beginning of the workflow. The deuterated standard and the endogenous, non-labeled VLCFAs are extracted and processed together. The mass spectrometer can distinguish between the labeled standard and the endogenous analyte based on their mass difference. By measuring the ratio of the endogenous analyte to the known amount of the added standard, the absolute concentration of the endogenous VLCFA can be calculated with high accuracy.

Biochemical Pathway and Experimental Workflow

The following diagrams illustrate the biochemical context of VLCFA metabolism and the analytical workflow for their quantification.



Analytical Workflow for VLCFA Quantification



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